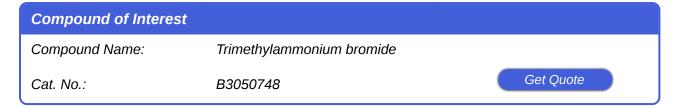


# Technical Support Center: Enhancing Perovskite Solar Cell Stability with Trimethylammonium Bromide

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to utilizing **trimethylammonium bromide** (TMABr) as an additive to improve the stability of perovskite solar cells (PSCs). This resource offers troubleshooting guidance, frequently asked questions (FAQs), detailed experimental protocols, and performance data.

#### **Troubleshooting Guide**

This guide addresses common issues encountered during the fabrication and testing of perovskite solar cells incorporating TMABr additives.

# Troubleshooting & Optimization

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Issue	Possible Causes	Troubleshooting Steps		
Low Power Conversion Efficiency (PCE)	- Non-optimal TMABr concentration Incomplete incorporation of TMABr into the perovskite layer Formation of pinholes or defects in the perovskite film.[1]	- Titrate the concentration of the TMABr additive in the precursor solution to find the optimal ratio Ensure proper mixing and dissolution of TMABr in the perovskite precursor solution Optimize the annealing temperature and time to promote uniform crystallization and minimize defects.		
Poor Film Morphology (e.g., pinholes, small grains)	- Inadequate substrate cleaning Suboptimal spin-coating parameters Incomplete conversion of precursor materials to the perovskite phase.[1]	- Implement a rigorous substrate cleaning procedure (e.g., sequential sonication in detergents, deionized water, acetone, and isopropanol) Adjust spin-coating speed, acceleration, and duration to achieve a uniform and dense film Ensure the molar ratio of precursors, including the TMABr additive, is accurate to facilitate complete perovskite formation.[1]		
Device Instability and Rapid Degradation	- Residual precursor materials (e.g., PbI2) in the perovskite film.[2]- Moisture and oxygen ingress Ion migration within the perovskite layer.	- The addition of MABr (a similar ammonium salt) can help inhibit the residue of PbI2.  [2]- Conduct fabrication and testing in a controlled inert environment (e.g., a nitrogenfilled glovebox) Encapsulate the final device to prevent exposure to ambient air The incorporation of bromide ions		



		from TMABr can help suppress halide migration.
Low Open-Circuit Voltage (Voc)	- High density of trap states at the perovskite surface or grain boundaries Poor energy level alignment between the perovskite and charge transport layers.	- TMABr and similar additives like cetyl trimethyl ammonium bromide (CTAB) can passivate surface defects.[3]- Ensure the formation of a high-quality perovskite film with large grains and few defects.
Low Short-Circuit Current Density (Jsc)	- Incomplete light absorption due to a thin or non-uniform perovskite layer Poor charge extraction at the interfaces.	- Optimize the perovskite film thickness by adjusting the precursor solution concentration and spin-coating parameters Ensure clean interfaces between the perovskite and the electron/hole transport layers.
Low Fill Factor (FF)	- High series resistance or low shunt resistance Presence of shunt pathways due to pinholes in the perovskite layer.[1]	- Optimize the thickness and conductivity of all layers in the solar cell stack Improve the perovskite film quality to eliminate pinholes that can cause short-circuiting.[1]

#### **Frequently Asked Questions (FAQs)**

1. What is the primary role of **trimethylammonium bromide** (TMABr) as an additive in perovskite solar cells?

**Trimethylammonium bromide** (TMABr) and similar quaternary ammonium salts primarily act as surface passivating agents and morphology modifiers. The trimethylammonium cation can passivate defects on the perovskite surface and at grain boundaries, reducing non-radiative recombination and improving the open-circuit voltage (Voc) and overall device stability. The bromide ions can also be incorporated into the perovskite lattice, which can tune the bandgap and suppress halide ion migration, further enhancing stability.[3]

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2. How does TMABr improve the moisture stability of perovskite solar cells?

The incorporation of larger organic cations like trimethylammonium on the perovskite surface can enhance the hydrophobicity of the film, acting as a barrier against moisture ingress. For instance, cetyl trimethyl ammonium bromide (CTAB), a similar multifunctional ammonium salt, has been shown to significantly improve the humidity stability of MAPbI3 devices.[3]

3. What is the optimal concentration of TMABr to be used?

The optimal concentration of TMABr can vary depending on the specific perovskite composition and fabrication process. It is crucial to perform a systematic optimization of the additive concentration. Excessive amounts of the additive can lead to the formation of undesirable secondary phases or negatively impact the film morphology and charge transport. Conversely, an insufficient amount may not provide adequate defect passivation or stability enhancement.

4. Can TMABr be used with different types of perovskite compositions?

Yes, TMABr and other ammonium bromide additives have been explored with various perovskite compositions, including those based on methylammonium (MA), formamidinium (FA), and cesium (Cs). The effectiveness of the additive may vary depending on the specific perovskite formulation.

5. What are the expected effects of TMABr on the photovoltaic parameters?

The addition of an optimized amount of TMABr is generally expected to lead to:

- Increased Power Conversion Efficiency (PCE): Primarily through improvements in Voc and fill factor (FF).
- Increased Open-Circuit Voltage (Voc): Due to the passivation of trap states, which reduces non-radiative recombination.
- Variable effect on Short-Circuit Current Density (Jsc): The effect on Jsc can vary. In some
  cases, a slight decrease might be observed if the additive affects light absorption, while in
  others, improved charge extraction can lead to an increase.
- Increased Fill Factor (FF): By reducing series resistance and suppressing shunt pathways.



#### **Performance Data with Bromide Additives**

The following table summarizes the impact of bromide-containing additives on the performance of perovskite solar cells based on published data.

Perovskit e Composit ion	Additive	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Referenc e
MAPbl3	Control (No Additive)	-	-	-	-	[3]
MAPbl3	СТАВ	-	-	-	18.95	[3]
MAPbBr3	Control (MABr:PbB r2 = 0.75:1)	1.30	6.25	78.93	6.41	[1]
MAPbBr3	MABr (MABr:PbB r2 = 1:1)	1.33	6.55	79.87	6.96	[1]
MAPbBr3	MABr (MABr:PbB r2 = 1.25:1)	1.25	5.89	67.64	4.97	[1]

Note: The data presented is from different studies and direct comparison should be made with caution due to variations in experimental conditions.

## **Experimental Protocols**

# Protocol 1: Incorporation of TMABr into the Perovskite Precursor Solution

This protocol describes the one-step solution processing method for fabricating a perovskite solar cell with a TMABr additive.

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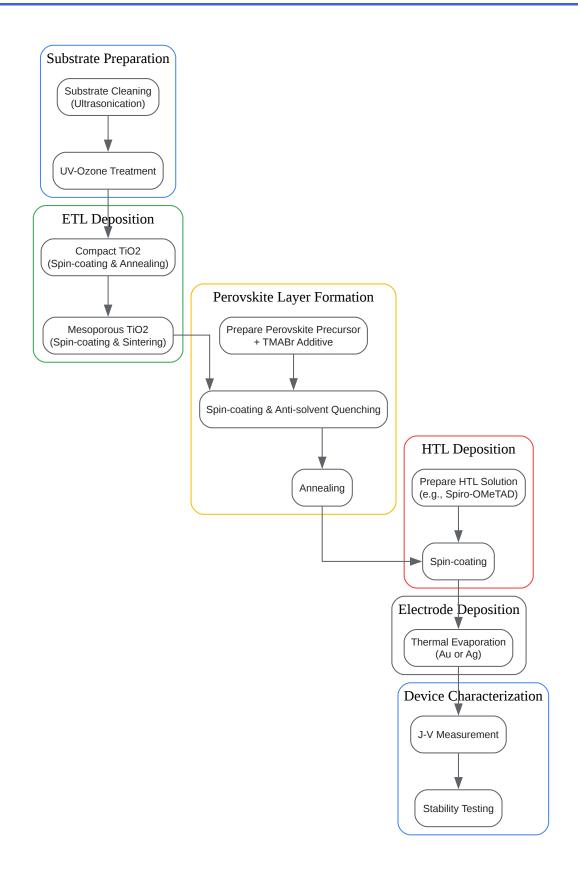




- 1. Substrate Preparation: a. Clean FTO-coated glass substrates by sequential ultrasonication in a detergent solution, deionized water, acetone, and isopropanol for 15 minutes each. b. Dry the substrates with a nitrogen gun and treat them with UV-ozone for 15 minutes before use.
- 2. Electron Transport Layer (ETL) Deposition: a. Deposit a compact TiO2 layer by spin-coating a precursor solution onto the FTO substrate, followed by annealing. b. Deposit a mesoporous TiO2 layer by spin-coating a TiO2 paste, followed by sintering at a high temperature.
- 3. Perovskite Precursor Solution Preparation (with TMABr): a. Prepare the desired perovskite precursor solution (e.g., a 1 M solution of FAPbI3 and MAPbBr3 in a mixed solvent of DMF and DMSO). b. Prepare a stock solution of TMABr in a suitable solvent (e.g., DMF). c. Add the desired volume of the TMABr stock solution to the perovskite precursor solution to achieve the target molar concentration (e.g., 0.1-1.0 mol%). d. Stir the final solution for at least 2 hours at room temperature.
- 4. Perovskite Film Deposition: a. Transfer the prepared perovskite precursor solution with TMABr onto the TiO2-coated substrate. b. Spin-coat the solution in a two-step program (e.g., 1000 rpm for 10 s followed by 5000 rpm for 30 s). c. During the second step, dispense an antisolvent (e.g., chlorobenzene) onto the spinning substrate. d. Immediately transfer the substrate to a hotplate and anneal at a specific temperature (e.g., 100-150 °C) for a defined time (e.g., 10-60 minutes).
- 5. Hole Transport Layer (HTL) Deposition: a. Prepare the HTL solution (e.g., Spiro-OMeTAD in chlorobenzene with additives like Li-TFSI and tBP). b. Spin-coat the HTL solution onto the perovskite layer.
- 6. Metal Electrode Deposition: a. Deposit the back contact (e.g., gold or silver) by thermal evaporation through a shadow mask.
- 7. Device Characterization: a. Measure the current density-voltage (J-V) characteristics under simulated AM 1.5G illumination. b. Characterize the stability of the unencapsulated or encapsulated devices under controlled environmental conditions (e.g., humidity, temperature, and continuous illumination).

#### **Visualizations**

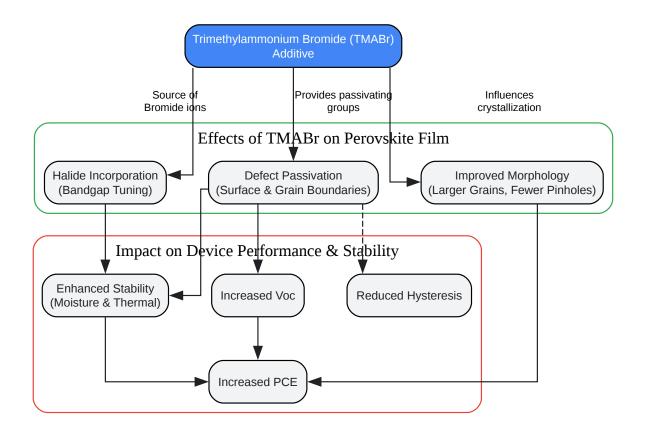




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Caption: Experimental workflow for fabricating perovskite solar cells with TMABr additives.





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